

Technical Guide: 1-Naphthaldehyde (CAS No. 66-77-3)

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Compound of Interest

Compound Name: 7-(Difluoromethyl)-1-naphthaldehyde

Cat. No.: B11896042

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This technical guide provides a comprehensive overview of 1-Naphthaldehyde, a key aromatic aldehyde used in various chemical syntheses and research applications.

I. Chemical and Physical Properties

1-Naphthaldehyde is a pale yellow liquid with a distinct almond-like odor. Below is a summary of its key quantitative properties.

Property	Value	Reference
CAS Number	66-77-3	
Molecular Formula	C ₁₁ H ₈ O	
Molecular Weight	156.18 g/mol	
Appearance	Clear yellow to yellow-brown liquid	
Boiling Point	291.6 °C at 760 mmHg	
Melting Point	1-2 °C	
Density	1.15 g/cm ³	
Refractive Index	1.6500 to 1.6540 (20°C, 589 nm)	
Solubility	Insoluble in water; soluble in organic solvents	

II. Synthesis and Experimental Protocols

A common method for the synthesis of 1-Naphthaldehyde is the oxidation of 1-naphthylmethanol.

Experimental Protocol: Oxidation of 1-Naphthylmethanol

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve 1-naphthylmethanol in a suitable organic solvent such as dichloromethane.
- **Oxidizing Agent:** Slowly add an oxidizing agent, for example, pyridinium chlorochromate (PCC), to the solution while stirring at room temperature.
- **Reaction Monitoring:** Monitor the progress of the reaction using thin-layer chromatography (TLC).

- **Workup:** Once the reaction is complete, filter the mixture through a pad of silica gel to remove the chromium salts.
- **Purification:** Evaporate the solvent under reduced pressure. The resulting crude product can be further purified by vacuum distillation or column chromatography on silica gel using a hexane/ethyl acetate solvent system.
- **Characterization:** Confirm the identity and purity of the 1-Naphthaldehyde product using techniques such as ^1H NMR, ^{13}C NMR, and mass spectrometry.

III. Applications in Research and Drug Development

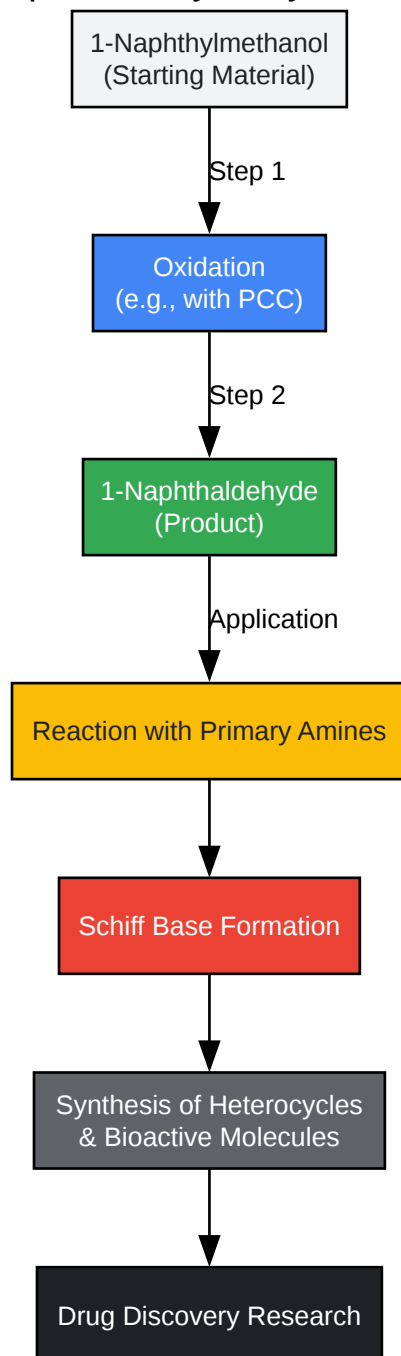
1-Naphthaldehyde serves as a versatile building block in organic synthesis, particularly in the preparation of more complex molecules with potential biological activity.

- **Synthesis of Schiff Bases:** It readily reacts with primary amines to form Schiff bases (imines), which are important intermediates in the synthesis of various heterocyclic compounds and have been investigated for their antimicrobial, antifungal, and anticancer activities.
- **Fluorescent Probes:** The naphthalene moiety is inherently fluorescent. Derivatives of 1-naphthaldehyde are utilized in the design of fluorescent probes for the detection of ions and biomolecules.
- **Precursor to Pharmaceuticals:** It is a precursor in the synthesis of various pharmaceutical compounds, including potential enzyme inhibitors and receptor antagonists.

IV. Logical Workflow for Synthesis and Application

The following diagram illustrates the general workflow from the synthesis of 1-Naphthaldehyde to its potential applications in drug discovery.

Workflow for 1-Naphthaldehyde Synthesis and Application



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Caption: Synthesis and application workflow of 1-Naphthaldehyde.

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